

# Commercial Availability and Technical Guide for N-Methylindole-5-boronic acid

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## Compound of Interest

Compound Name: *N*-Methylindole-5-boronic acid

Cat. No.: B060488

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, properties, and applications of **N-Methylindole-5-boronic acid** (CAS No. 192182-55-1). This versatile building block is of significant interest to researchers in organic synthesis and medicinal chemistry, particularly for its role in Suzuki-Miyaura cross-coupling reactions to generate diverse molecular scaffolds.

## Physicochemical Properties

**N-Methylindole-5-boronic acid** is a solid with the molecular formula  $C_9H_{10}BNO_2$  and a molecular weight of 174.99 g/mol .[\[1\]](#)

Property	Value	Reference
CAS Number	192182-55-1	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> BNO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	174.99 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
InChI Key	SYWDZJWBRYIJJB-UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	CN1C=C(C=C2)C2=CC=C1B(O)O	

## Commercial Availability

**N-Methylindole-5-boronic acid** is readily available from several chemical suppliers. The following table summarizes the offerings from a selection of vendors. Please note that prices and availability are subject to change and may not include shipping and handling fees.

Supplier	Product/Catalog No.	Purity	Quantity	Price (USD)
Sigma-Aldrich	SYX00304	Information not available	1 g	\$197.00
Biosynth	SHA18255	Information not available	25 g	\$714.00
Apollo Scientific	OR15017	≥95%	25 mg	£15.00
5 g		£83.00		
25 g		£164.00		
Frontier Specialty Chemicals	M6311	Information not available	1 g	-
CymitQuimica	IN-DA002FP7	Information not available	1 g	€56.00

## Safety Information

**N-Methylindole-5-boronic acid** is classified as a hazardous substance. The following is a summary of the key safety information.

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. P264, P280, P302+P352, P332+P313
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage. P280, P305+P351+P338, P310
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation. P261, P271, P304+P340, P312

**Storage:** Store in a well-ventilated place. Keep container tightly closed. **Personal Protective Equipment:** Wear protective gloves, protective clothing, eye protection, and face protection.

## Experimental Protocols

**N-Methylindole-5-boronic acid** is a key reagent in Suzuki-Miyaura cross-coupling reactions for the synthesis of biaryl and heteroaryl compounds.[\[2\]](#) The following is a representative experimental protocol.

## General Protocol for Suzuki-Miyaura Cross-Coupling

This protocol describes the coupling of an aryl halide with **N-Methylindole-5-boronic acid**.

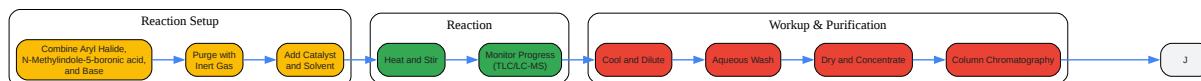
**Materials:**

- Aryl halide (1.0 mmol)
- **N-Methylindole-5-boronic acid** (1.2 mmol)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 0.05 mmol)
- Base (e.g.,  $\text{K}_2\text{CO}_3$ , 2.0 mmol)

- Solvent (e.g., DMF, 10 mL)
- Schlenk flask
- Magnetic stirrer
- Inert gas supply (Argon or Nitrogen)

**Procedure:**

- To a dry Schlenk flask containing a magnetic stir bar, add the aryl halide, **N-Methylindole-5-boronic acid**, and the base.
- Seal the flask with a septum and purge with an inert gas for 10-15 minutes.
- Under a positive pressure of the inert gas, add the palladium catalyst and the degassed solvent.
- Stir the reaction mixture at 80-100 °C.
- Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.



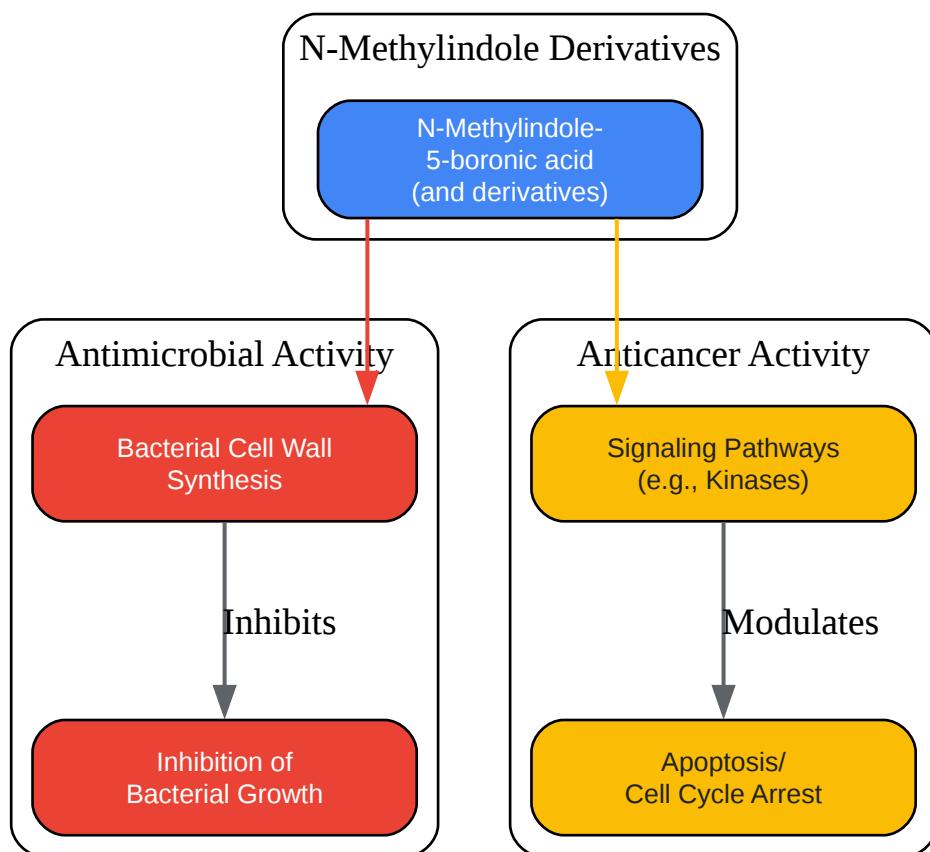
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A typical workflow for a Suzuki-Miyaura cross-coupling reaction.

## Biological and Medicinal Chemistry Context

Indole derivatives are a prominent class of heterocyclic compounds with a wide range of pharmacological activities.<sup>[3]</sup> The N-methylindole scaffold, in particular, has been investigated for its potential as an antimicrobial and anticancer agent.<sup>[4][5]</sup> Boronic acids and their derivatives are also recognized for their utility in drug discovery, with several boronic acid-containing drugs approved for clinical use.

While specific biological targets for **N-Methylindole-5-boronic acid** have not been extensively reported, its derivatives have shown activity against various pathogens.<sup>[4]</sup> For instance, some N-methylindole derivatives exhibit antimicrobial properties by potentially disrupting the bacterial cell wall.<sup>[4]</sup> In the context of cancer, indole derivatives have been shown to interfere with multiple signaling pathways involved in cell proliferation and survival.



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